

# An In-depth Technical Guide to 2,6-Dimethoxypyridine-3-carboxylic Acid

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## Compound of Interest

Compound Name: 2,6-Dimethoxypyridine-3-carboxylic acid

Cat. No.: B100058

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CAS Number: 16727-43-8

This technical guide provides a comprehensive overview of **2,6-Dimethoxypyridine-3-carboxylic acid**, also known as 2,6-dimethoxynicotinic acid. The document details its chemical and physical properties, outlines a potential synthetic pathway, and explores its emerging role in pharmaceutical research, particularly its antiproliferative activities.

## Core Chemical and Physical Data

**2,6-Dimethoxypyridine-3-carboxylic acid** is a substituted pyridine derivative with the molecular formula  $C_8H_9NO_4$  and a molecular weight of 183.16 g/mol <sup>[1]</sup> The following table summarizes its key quantitative properties.

Property	Value	Source
CAS Number	16727-43-8	[1]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub>	[1]
Molecular Weight	183.16 g/mol	[1]
Melting Point	140-144 °C	[1]
Boiling Point	293.067 °C at 760 mmHg	[1]
Density	1.279 g/cm <sup>3</sup>	[1]
Flash Point	131.043 °C	[1]
pKa (Predicted)	3.63 ± 0.10	[1]
LogP	0.797	[1]
Vapor Pressure	0.000805 mmHg at 25°C	[1]

## Synthesis and Experimental Protocols

While a definitive, detailed experimental protocol for the synthesis of **2,6-Dimethoxypyridine-3-carboxylic acid** is not readily available in the searched literature, a plausible synthetic route can be inferred from the synthesis of its structural analogs. A common precursor for such compounds is 2,6-dichloronicotinic acid.

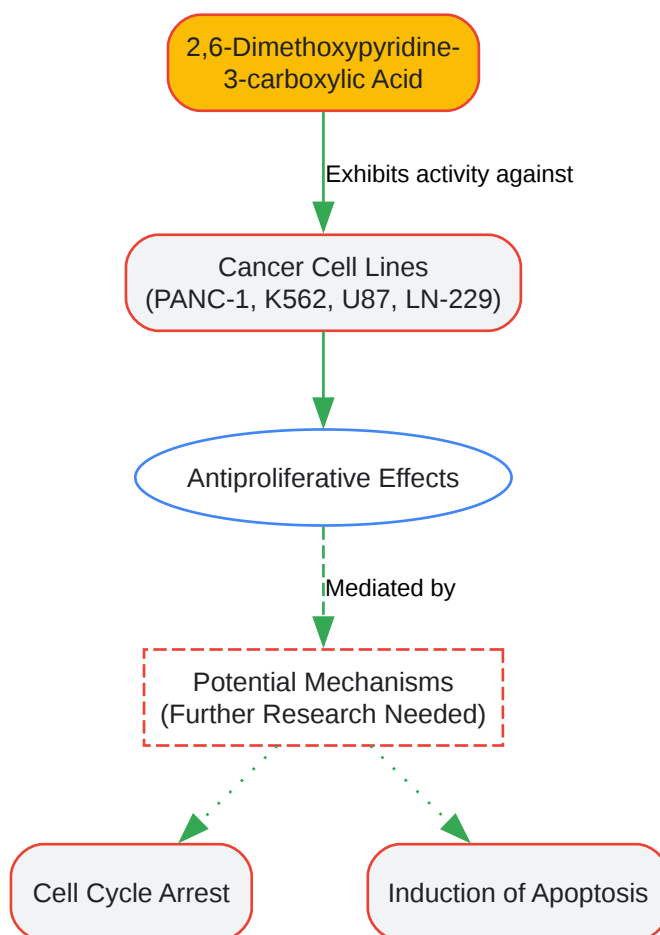
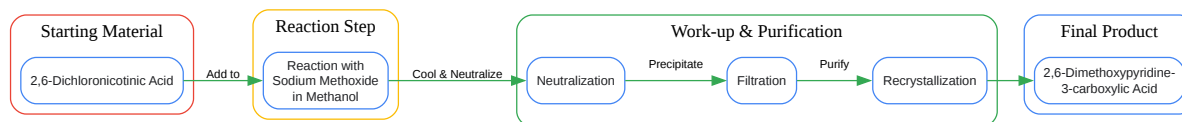
A potential two-step synthesis is proposed:

- **Methoxylation of 2,6-dichloronicotinic acid:** The first step would involve the substitution of the two chlorine atoms with methoxy groups. This can be achieved by reacting 2,6-dichloronicotinic acid with a methoxide source, such as sodium methoxide, in a suitable solvent.
- **Hydrolysis (if starting from an ester):** If the reaction is performed on an ester of 2,6-dichloronicotinic acid, a subsequent hydrolysis step would be necessary to convert the ester back to the carboxylic acid.

Generalized Experimental Protocol (based on related syntheses):

### Step 1: Synthesis of 2,6-Dimethoxynicotinic Acid from 2,6-Dichloronicotinic Acid

- Reactants:
  - 2,6-Dichloronicotinic acid
  - Sodium methoxide (or a similar methoxylating agent)
  - Methanol (or another suitable solvent)
- Procedure:
  - Dissolve 2,6-dichloronicotinic acid in an excess of methanol.
  - Slowly add a solution of sodium methoxide in methanol to the reaction mixture.
  - Heat the mixture under reflux for a specified period, monitoring the reaction progress using techniques like Thin Layer Chromatography (TLC).
  - After the reaction is complete, cool the mixture and neutralize it with an appropriate acid (e.g., hydrochloric acid) to precipitate the product.
  - Filter the precipitate, wash it with cold solvent, and dry it to obtain the crude **2,6-Dimethoxypyridine-3-carboxylic acid**.
  - Further purification can be achieved by recrystallization from a suitable solvent.



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## References

- 1. 2,6-Dimethoxypyridine-3-carboxylic acid | lookchem [lookchem.com]
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